

1H NMR interpretation of 4-Chloro-2-hydroxy-3-methylbenzaldehyde

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Compound of Interest

Compound Name: 4-Chloro-2-hydroxy-3-methylbenzaldehyde

CAS No.: 55289-23-1

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Analytical Comparison Guide: 1H NMR Interpretation of 4-Chloro-2-hydroxy-3-methylbenzaldehyde vs. Structural Analogues

As drug development professionals and analytical chemists, verifying the structural integrity of complex building blocks is paramount. **4-Chloro-2-hydroxy-3-methylbenzaldehyde** is a highly functionalized salicylaldehyde derivative frequently utilized as a precursor in the synthesis of active pharmaceutical ingredients (APIs). Distinguishing this specific compound from its positional isomers and demethylated analogues via 1H Nuclear Magnetic Resonance (NMR) spectroscopy requires a precise understanding of electronic effects, steric hindrance, and intramolecular dynamics.

This guide objectively compares the 1H NMR performance and spectral footprint of **4-Chloro-2-hydroxy-3-methylbenzaldehyde** against two common structural alternatives:

- 4-Chloro-2-hydroxybenzaldehyde (An analogue missing the C3-methyl group)

- 2-Chloro-4-hydroxybenzaldehyde (A positional isomer lacking the core intramolecular hydrogen bond)

The Causality of Chemical Shifts: Expertise & Experience

To interpret the ^1H NMR spectrum accurately, one must move beyond memorizing shift tables and understand the causality of the molecular environment.

- The Intramolecular Hydrogen Bond (IHB) Effect: In salicylaldehyde derivatives like **4-Chloro-2-hydroxy-3-methylbenzaldehyde**, the ortho-positioned hydroxyl (-OH) and aldehyde (-CHO) groups engage in a strong intramolecular hydrogen bond, forming a stable, six-membered pseudo-aromatic chelate ring [1\[1\]](#). This internal linkage draws electron density away from the hydroxyl proton, severely deshielding it. Consequently, the -OH proton resonates far downfield (typically between 11.0 and 12.0 ppm), which is highly distinct from a standard free phenol (which usually appears at 4.0–7.0 ppm).
- Steric and Inductive Perturbations at C3 and C4: The introduction of a methyl group at C3 and a chlorine atom at C4 creates a unique push-pull electronic environment. The C3-methyl group acts as a weak electron donor via hyperconjugation, slightly shielding the adjacent protons. Conversely, the highly electronegative C4-chlorine exerts a strong inductive electron-withdrawing effect (-I effect). This specific substitution pattern leaves only two aromatic protons (at C5 and C6), which couple to each other to form a characteristic pair of doublets (an ortho-coupling system with $J \approx 8$ Hz).

Quantitative Data Comparison

The following table synthesizes the typical ^1H NMR chemical shifts (in CDCl_3 at 400 MHz) to facilitate direct comparison between the target compound and its structural alternatives.

Proton Environment	4-Chloro-2-hydroxy-3-methylbenzaldehyde	4-Chloro-2-hydroxybenzaldehyde	2-Chloro-4-hydroxybenzaldehyde	Diagnostic Significance
Aldehyde (-CHO)	~9.8 ppm (s, 1H)	~9.8 ppm (s, 1H)	~10.3 ppm (s, 1H)	Shifted further downfield in the 2-chloro isomer due to the lack of IHB shielding stabilization.
Hydroxyl (-OH)	~11.5 ppm (s, 1H)	~11.2 ppm (s, 1H)	~6.5 ppm (br s, 1H)	Critical differentiator. The 2-chloro-4-hydroxy isomer lacks the IHB, resulting in a standard phenolic shift 1[1] .
Aromatic (Ar-H)	~7.4 (d, 1H), ~6.9 (d, 1H)	~7.5 (d, 1H), ~7.0 (d, 1H), ~6.9 (dd, 1H)	~7.8 (d, 1H), ~6.9 (d, 1H), ~6.8 (dd, 1H)	The target compound shows only two ortho-coupled doublets (AB system), proving full substitution at C2, C3, and C4.
Methyl (-CH3)	~2.3 ppm (s, 3H)	N/A	N/A	Confirms the presence of the C3 methyl group.

Self-Validating Experimental Protocol: ¹H NMR

Sample Preparation

A spectrum is only as reliable as the sample preparation. Poor technique leads to line broadening and the loss of critical coupling information. This protocol is designed as a self-validating system to ensure maximum resolution.

Materials Required:

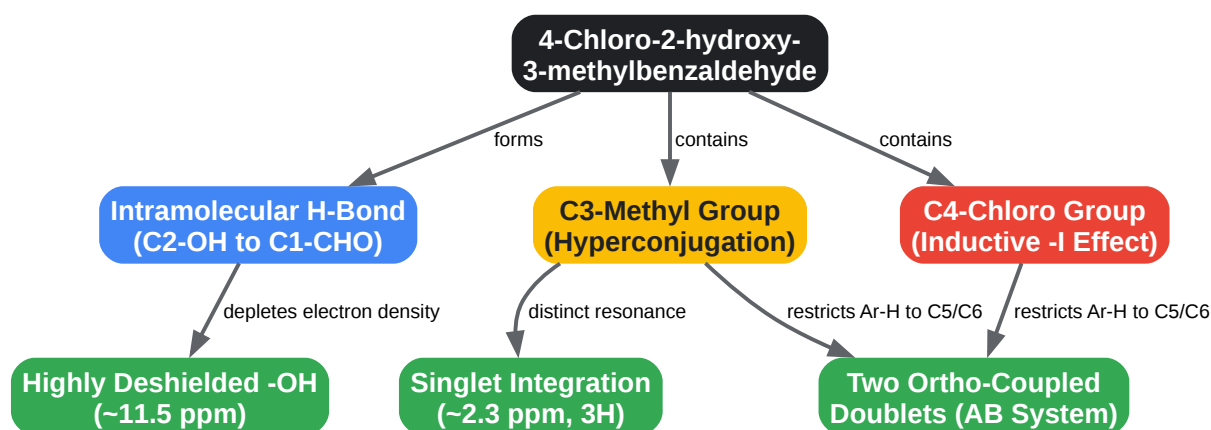
- Target compound (~10–15 mg)
- Deuterated Chloroform (CDCl₃) containing 0.03% v/v Tetramethylsilane (TMS) [2\[2\]](#)
- High-quality 5 mm NMR tubes
- Pasteur pipettes and glass wool

Step-by-Step Methodology:

- Quantitative Dissolution: Weigh exactly 10–15 mg of the compound into a clean glass vial.
 - Causality: Using the correct mass ensures an optimal signal-to-noise ratio without increasing solution viscosity, which would otherwise slow molecular tumbling and broaden NMR resonance lines [3\[3\]](#).
- Solvent Addition: Add 0.7 mL of CDCl₃ to the vial. Swirl gently until complete visual dissolution is achieved.
- Filtration (Critical Step): Tightly pack a small plug of glass wool into the narrowing of a clean Pasteur pipette. Transfer the solution through this filter directly into the NMR tube.
 - Causality: Solid particles possess a different magnetic susceptibility than the surrounding solution. Any suspended particulates will severely distort the local magnetic field homogeneity, causing irreversible line broadening.
- Volume Verification: Ensure the solvent height in the NMR tube is exactly 40–50 mm.
 - Causality: A sample depth below 40 mm causes magnetic field edge effects within the probe's coil, leading to poor shimming and distorted peak shapes [4\[4\]](#).

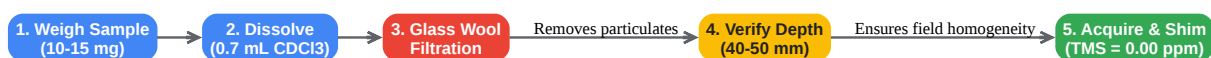
- Acquisition & Referencing: Acquire the spectrum at 298 K. Calibrate the chemical shift scale by setting the internal TMS singlet to exactly 0.00 ppm.

Visualizations of Logical Relationships and Workflows



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Logical relationship between molecular structure features and ¹H NMR chemical shifts.



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Self-validating experimental workflow for high-resolution ¹H NMR sample preparation.

References

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